

N-(2-Hydroxypropyl)morpholine (CAS: 2109-66-2): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **N-(2-Hydroxypropyl)morpholine**

Cat. No.: **B043313**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-(2-Hydroxypropyl)morpholine** (CAS: 2109-66-2), a versatile chemical compound with significant applications in pharmaceuticals, industrial processes, and cosmetics. This document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and explores its mechanisms of action in key applications.

Chemical and Physical Properties

N-(2-Hydroxypropyl)morpholine is a colorless to pale yellow liquid characterized by its solubility in both water and organic solvents.^[1] This amphiphilic nature makes it a valuable ingredient in a variety of formulations.^[1] A summary of its key quantitative properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **N-(2-Hydroxypropyl)morpholine**

Property	Value	Reference(s)
CAS Number	2109-66-2	[1]
Molecular Formula	C ₇ H ₁₅ NO ₂	[1]
Molecular Weight	145.2 g/mol	[1]
Appearance	Colorless to yellow to orange clear liquid	[1]
Purity	≥ 98% (GC)	[1]
Density	1.02 g/cm ³	[1]
Boiling Point	218 °C	[1]
Refractive Index	n _{20D} 1.47	[1]
LogP (Octanol/Water Partition Coefficient)	-0.301 (Calculated)	[2]
Water Solubility (logS)	0.32 (Calculated)	[2]

Experimental Protocols

Synthesis of N-(2-Hydroxypropyl)morpholine

A straightforward and high-yield synthesis of **N-(2-Hydroxypropyl)morpholine** involves the reaction of morpholine with propylene oxide.[\[3\]](#)

Materials:

- Morpholine (10 moles, 871.2 g)
- Propylene oxide (10 moles, 580.8 g)
- 2-liter flask

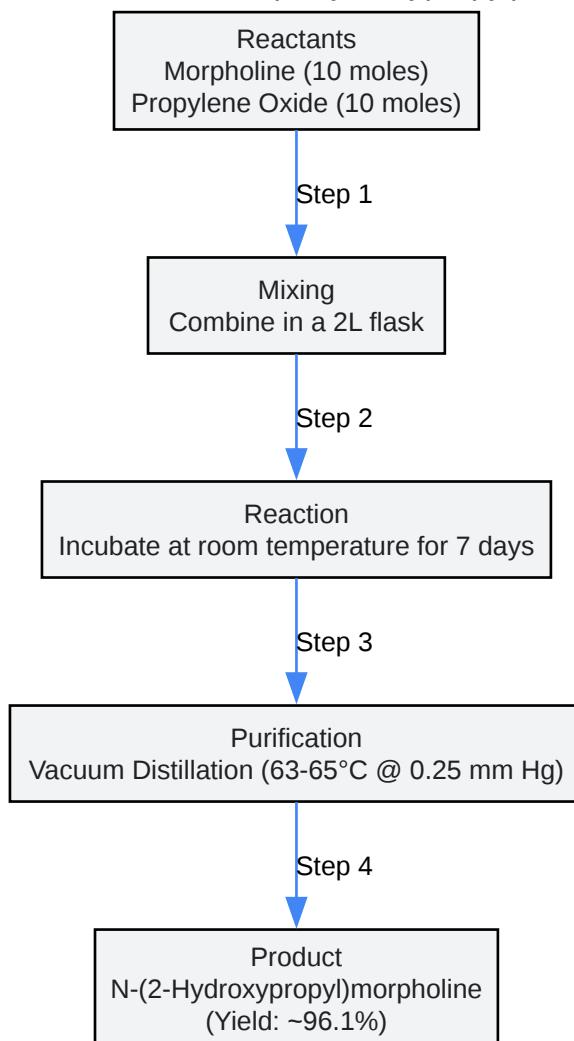
Procedure:

- Combine morpholine and propylene oxide in the 2-liter flask.

- Allow the mixture to stand at room temperature for seven days.
- Following the incubation period, purify the product by vacuum distillation.
- Collect the **N-(2-Hydroxypropyl)morpholine** fraction, which distills at 63°-65° C at 0.25 mm of Hg.[3]

This method typically results in a yield of approximately 96.1%.^[3] Gas chromatographic analysis of the product confirms the presence of a single compound, indicating no formation of positional isomers.^[3]

Synthesis Workflow of N-(2-Hydroxypropyl)morpholine



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Synthesis Workflow

Analytical Methodology: Gas Chromatography-Mass Spectrometry (GC-MS)

While a specific, validated GC-MS protocol for **N-(2-Hydroxypropyl)morpholine** is not readily available in the reviewed literature, a general method for the analysis of morpholine can be adapted. This involves derivatization to a more volatile and thermally stable compound, N-nitrosomorpholine (NMOR), prior to analysis.

Disclaimer: This protocol is for the related compound morpholine and would require optimization and validation for **N-(2-Hydroxypropyl)morpholine**.

Materials:

- Sample containing **N-(2-Hydroxypropyl)morpholine**
- Sodium nitrite
- Hydrochloric acid
- Dichloromethane
- GC-MS instrument

Procedure:

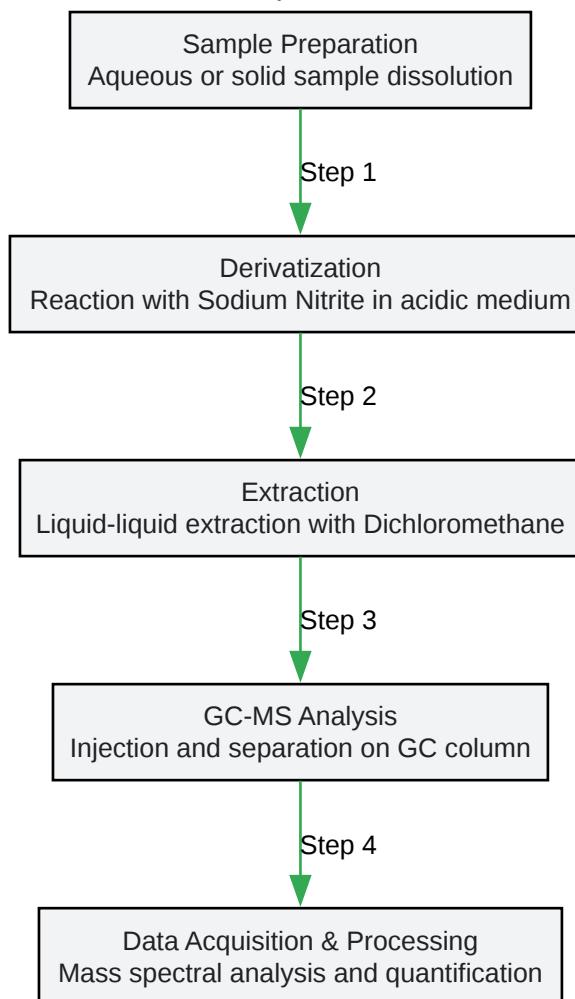
- Derivatization: React the sample with sodium nitrite under acidic conditions to form the N-nitroso derivative.
- Extraction: Extract the derivative from the aqueous solution using dichloromethane.
- Analysis: Inject the extracted sample into the GC-MS system.

Illustrative GC-MS Parameters:

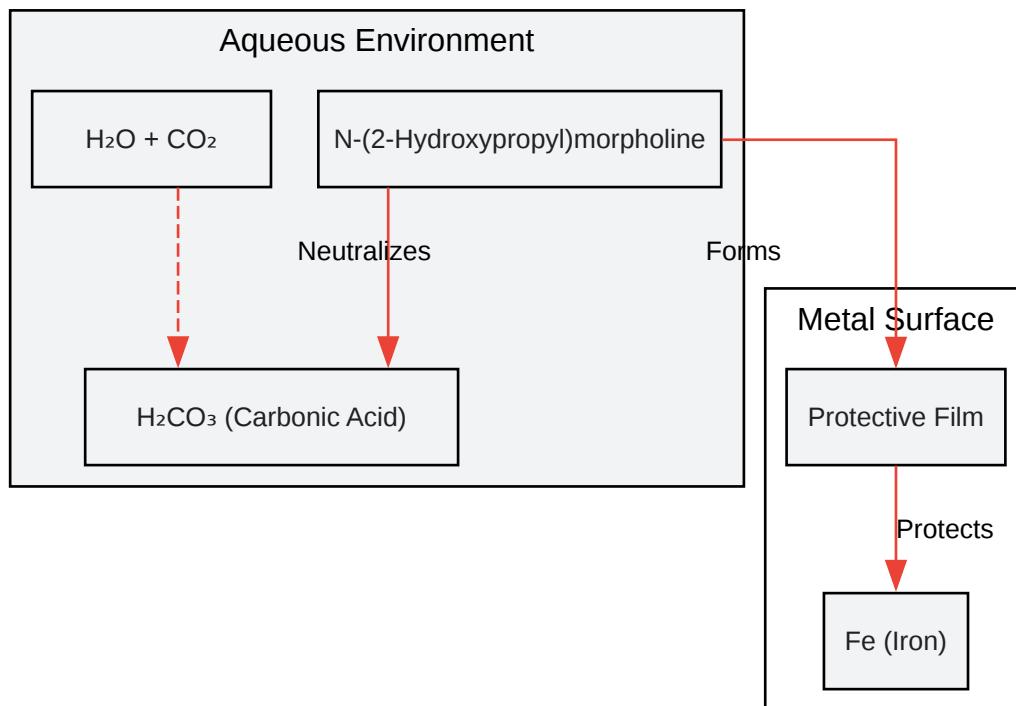
- GC Column: Capillary column suitable for amine analysis.

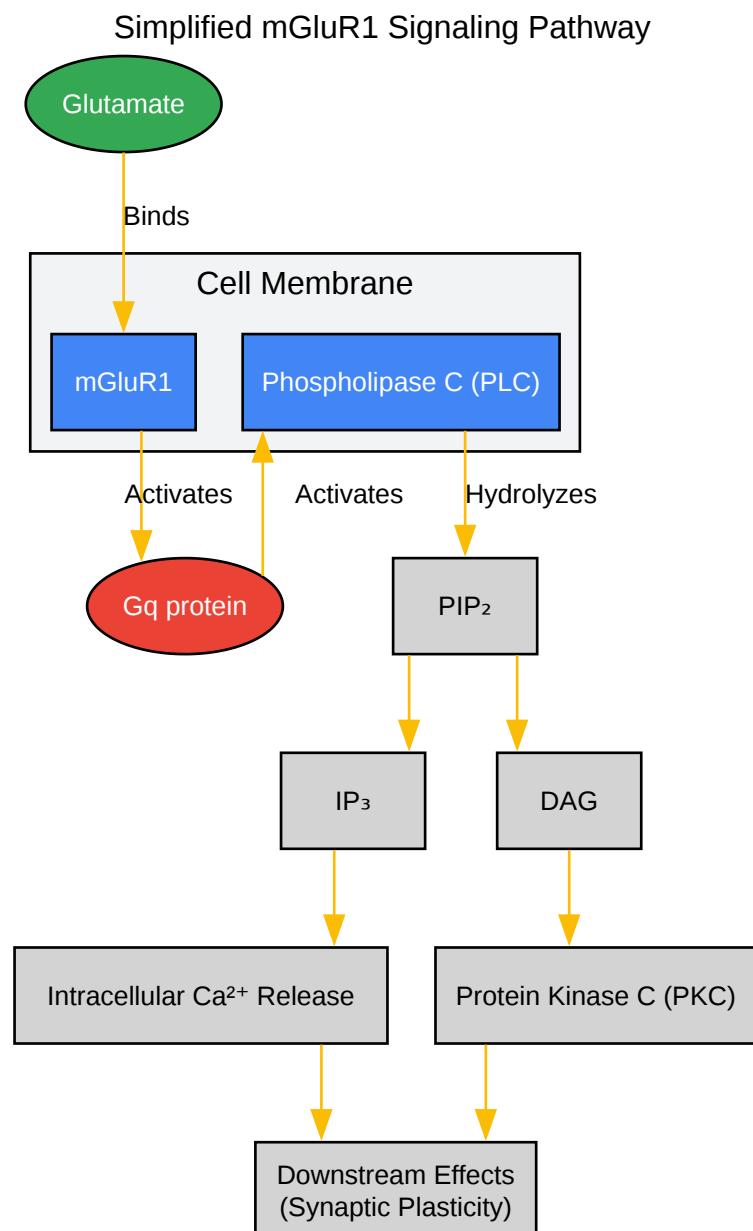
- **Oven Program:** An initial temperature of 100°C held for 4 minutes, ramped to 120°C at 10°C/min and held for 3 minutes, then ramped to 250°C at 20°C/min and held for 5 minutes.
- **MS Detection:** Electron ionization (EI) mode, monitoring for characteristic ions of the derivatized compound.

Analytical Workflow for Morpholine Derivatives via GC-MS



Mechanism of Corrosion Inhibition





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